

# Isobutavan: A Technical Guide to a Novel Vanillic Aroma Chemical

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## Compound of Interest

Compound Name: *Vanillin isobutyrate*

Cat. No.: *B1584189*

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For Researchers, Chemists, and Professionals in the Fragrance and Flavor Industry

**Abstract:** Isobutavan, chemically known as 1-(4-Hydroxy-3-methoxyphenyl)-2-methylbutan-1-one, is a significant semi-synthetic aroma chemical that has emerged as a high-performance alternative to traditional vanillin. This technical guide provides a comprehensive overview of the discovery, history, chemical properties, synthesis, and applications of Isobutavan. It details the compound's superior stability, tenacity, and unique olfactory profile, which have made it an indispensable component in modern perfumery and a subject of interest for chemical research. All quantitative data is presented in structured tables, and key processes are visualized through diagrams to facilitate a deeper understanding of this versatile molecule.

## Introduction and Historical Context

The development of Isobutavan was born out of a persistent challenge in the fragrance and flavor industry: the inherent limitations of synthetic vanillin. While vanillin production had largely replaced the reliance on natural vanilla by the 1970s, its poor stability in alkaline media (like soaps) and its fleeting tenacity in fine fragrances presented significant drawbacks[1].

The conceptual breakthrough for Isobutavan occurred in 1983, stemming from unpublished research by a major Swiss flavor and fragrance house, believed to be Givaudan[1]. The research demonstrated that modifying vanillin's carbon chain could substantially improve its performance characteristics[1]. This led to the development of Isobutavan, a molecule that retains the desirable creamy, sweet notes of vanilla while offering enhanced stability and

longevity. By 2005, Isobutavan had become a key, often undisclosed, component in various cult fragrances, valued for its ability to create persistent and sophisticated gourmand scents[1].

## Chemical and Physical Properties

Isobutavan, also known by synonyms such as **Vanillin isobutyrate** and 2-Methylbutyrovanillon, possesses a unique molecular structure that underpins its superior performance as an aroma chemical[1][2]. Its key properties are summarized in the tables below for easy reference and comparison.

Table 1: Chemical Identification of Isobutavan

Identifier	Value
Chemical Name	1-(4-Hydroxy-3-methoxyphenyl)-2-methylbutan-1-one[1]
Synonyms	Isobutavan, Vanillin isobutyrate[2][3][4], 2-Methylbutyrovanillon[1]
CAS Number	20665-85-4[1][2][3][5]
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>4</sub> [2][3][5]
Molecular Weight	222.24 g/mol [2][3][5]
FEMA Number	3754[3][4][5]
EINECS Number	243-956-6[4][5]

Table 2: Physicochemical Properties of Isobutavan

Property	Value	Source
Appearance	White to off-white crystalline powder; Colorless to pale yellow liquid	[1][2][3]
Odor Profile	Warm, creamy vanilla with coumarin-like undertones and woody-anisic facets	[1]
Boiling Point	165-166 °C @ 2.00 mm Hg; 313 °C	[2][3][5]
Density	1.110 - 1.136 g/cm <sup>3</sup>	[2]
Refractive Index	1.520 - 1.526 @ 20°C	[2][3][5]
Vapor Pressure	0.0000015 mmHg @ 20°C	[4][5]
Flash Point	101 °C	[4][5]
LogP	2.8	[1]

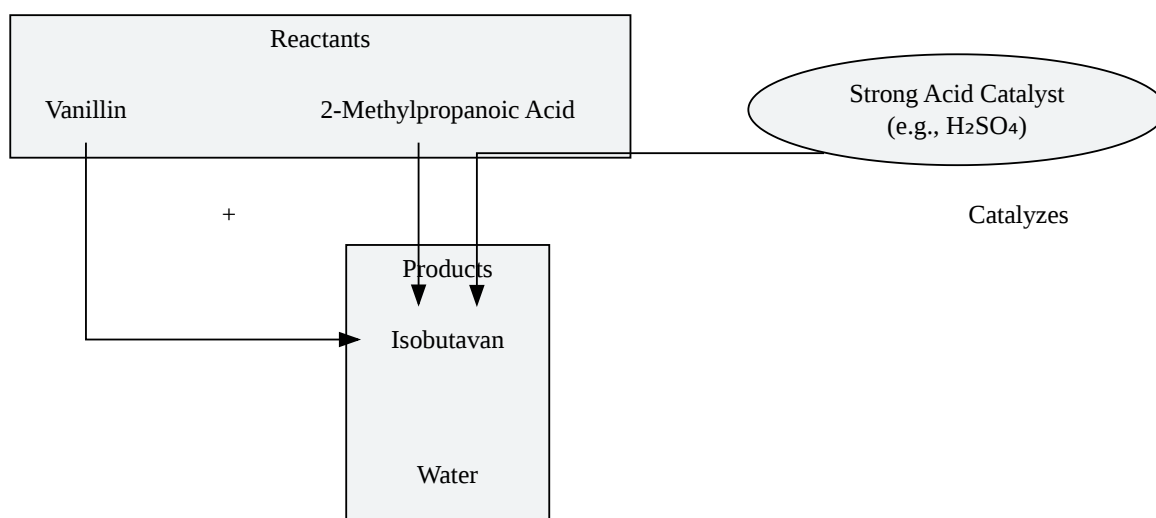
## Synthesis Protocol

Isobutavan is synthesized via an esterification reaction. This process involves the reaction of vanillin with 2-methylpropanoic acid, catalyzed by a strong acid.

### Experimental Protocol: Synthesis of Isobutavan

- Reactants:
  - Vanillin (4-hydroxy-3-methoxybenzaldehyde)
  - 2-Methylpropanoic acid (Isobutyric acid)
  - Strong acid catalyst (e.g., concentrated Sulfuric Acid)
- Procedure:
  - Vanillin is dissolved in a suitable solvent.

- An equimolar amount of 2-methylpropanoic acid is added to the solution.
  - A catalytic amount of a strong, concentrated acid is carefully introduced to the reaction mixture.
  - The mixture is heated under reflux to drive the esterification reaction to completion. Water, a byproduct of the reaction, is typically removed to shift the equilibrium towards the product side.
  - Upon completion, the reaction mixture is cooled, neutralized, and washed to remove the acid catalyst and any unreacted starting materials.
  - The crude product is then purified, often through distillation or recrystallization, to yield pure Isobutavan.
- Reaction Diagram:



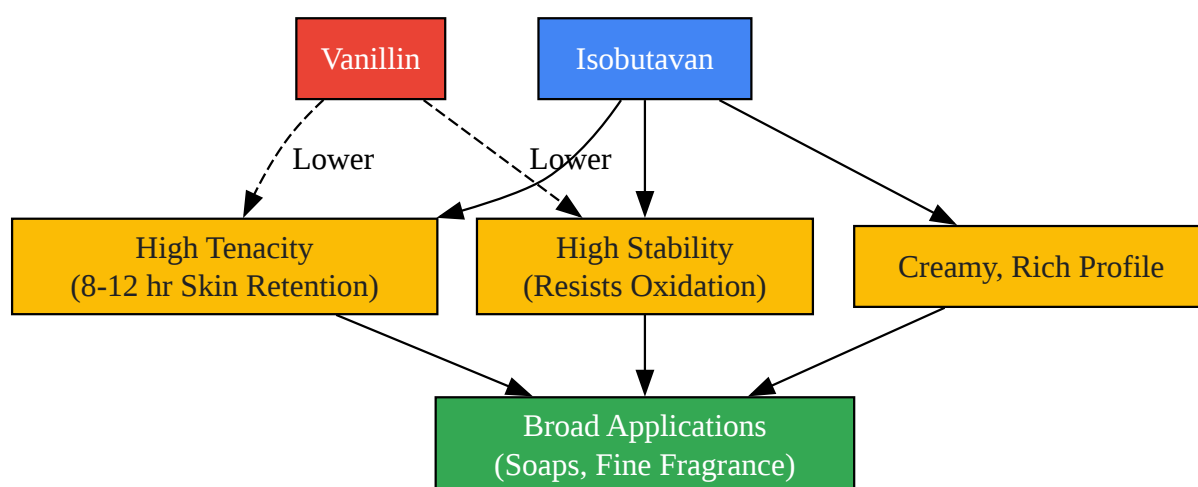
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Caption: Synthesis of Isobutavan via esterification.

## Mechanism of Action and Performance Advantages

The "mechanism of action" for Isobutavan in a non-biological context refers to the chemical properties that give it advantages over vanillin. The key to its performance lies in the 2-methylbutyryl side chain, which significantly alters its physicochemical properties[1].

- **Enhanced Stability:** The methylbutyryl group provides steric hindrance that blocks the oxidation pathways that typically cause vanillin to degrade and discolor, especially in alkaline environments like soaps and detergents[1]. Givaudan technical reports have noted this stability, highlighting its resistance to the "browning effect"[1].
- **Increased Tenacity and Substantivity:** Isobutavan has a higher LogP value (2.8) compared to vanillin (1.2), indicating greater lipophilicity. This allows it to bind more tenaciously to skin proteins, resulting in a much longer-lasting vanilla scent, with a skin retention time of 8-12 hours[1].
- **Superior Olfactory Profile:** It provides a creamy, rich, and less powdery vanilla character, often described with nuances of white chocolate and coumarin[1][6][7]. This allows for the creation of more complex and sophisticated gourmand and oriental accords in perfumery[1][5].



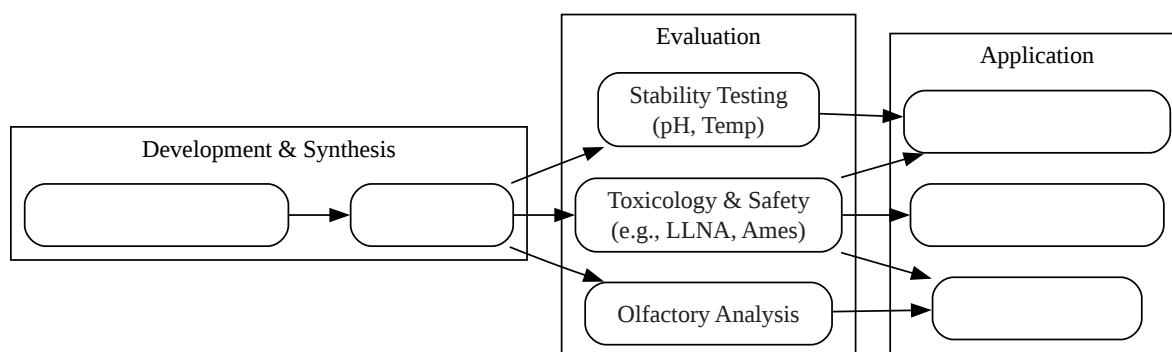
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Caption: Performance advantages of Isobutavan over Vanillin.

## Applications in Industry

Isobutavan's unique properties make it highly versatile. Initially used secretly in high-end perfumery, its application has expanded significantly.

- **Fine Fragrance:** Used as a fixative and modifier in gourmand and oriental accords to provide a long-lasting, creamy vanilla base[1][5].
- **Functional Perfumery:** Its exceptional stability makes it ideal for challenging applications such as laundry detergents, soaps, and other personal care products where vanillin would typically degrade[1][6].
- **Flavor Industry:** While primarily a fragrance ingredient, its profile is suitable for applications requiring a stable, creamy vanilla note[3].
- **Research:** In synthetic chemistry, it serves as a building block for creating more complex molecules[3].



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Caption: Workflow for Isobutavan from synthesis to application.

## Toxicology and Regulatory Status

Isobutavan has a favorable safety profile, which has contributed to its growing use.

Table 3: Toxicological Data Summary

Test	Result	Source
Skin Sensitization (LLNA)	Negative at 25%	RIFM, 2021[1]
Phototoxicity (3D skin model)	No observed effect at 0.1%	Episkin Study #FV-228[1]
Mutagenicity (Ames test)	Negative	OECD 471 compliant[1]
Biodegradability	98% in 28 days	OECD 301B[1]

As of 2023, under IFRA Amendment 51, Isobutavan remains unrestricted in all application categories, contrasting with vanillin which has concentration limits in leave-on products due to sensitization concerns[1].

## Conclusion

Isobutavan represents a significant advancement in the field of aroma chemicals. Its development from a solution to the practical limitations of vanillin to a cornerstone of modern gourmand perfumery illustrates a successful application of targeted chemical modification. With its superior stability, tenacity, and refined olfactory profile, combined with a strong safety and regulatory standing, Isobutavan is poised to remain a key ingredient for researchers and product developers in the fragrance and flavor industries for the foreseeable future.

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